

Application Notes and Protocols: Acid Brown 283 in Leather Dyeing Research

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Compound of Interest

Compound Name: Acid Brown 283

Cat. No.: B1172437

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These application notes provide a comprehensive overview of the use of **Acid Brown 283** in leather dyeing research. This document includes detailed experimental protocols for dyeing and color fastness testing, along with key quantitative data to guide research and development.

Introduction

Acid Brown 283 is a monoazo 1:2 metal complex dye widely used in the leather industry to achieve a reddish-brown hue.[1][2] Its popularity stems from its good solubility in water, high affinity for protein substrates like leather, and favorable fastness properties.[2] Understanding the optimal application parameters and performance characteristics of **Acid Brown 283** is crucial for achieving consistent and durable coloration in leather products. This document outlines the standard procedures for the application and evaluation of **Acid Brown 283** in a research setting.

Quantitative Data

The following table summarizes the key quantitative data for **Acid Brown 283**, compiled from technical data sheets and general guidelines for acid dye application on leather.

Parameter	Value/Range	Notes
Chemical Class	Monoazo 1:2 Metal Complex	[1][2]
Appearance	Brown Powder	
Hue	Reddish Brown	[2]
Solubility	Soluble in water	[2]
Optimal Dyeing pH	2.5 - 4.5	For acid dyes on leather.[3]
Optimal Temperature	40 - 60°C	For chrome-tanned leather, can be increased to 55-60°C. [3]
Dyeing Time	30 - 90 minutes	Dependent on leather thickness and desired color depth.[3]
Light Fastness	6	On a scale of 1-8.[2]
Washing Fastness	4-5	On a scale of 1-5.[2]
Auxiliaries	Penetrants, Leveling Agents, Electrolytes	Alkyl sulfonates, fatty alcohol polyoxyethylene ethers, sodium sulfate (1-5%).[3]

Experimental Protocols

Protocol 1: Leather Dyeing with Acid Brown 283

This protocol describes a standard procedure for dyeing chrome-tanned leather with **Acid Brown 283** in a laboratory setting.

Materials:

- Chrome-tanned leather pieces
- **Acid Brown 283** dye
- Formic acid (or acetic acid)

- Penetrating agent (e.g., alkyl sulfonate)
- Leveling agent (e.g., fatty alcohol polyoxyethylene ether)
- Sodium sulfate
- Distilled water
- Laboratory dyeing machine or drum
- pH meter

Procedure:

- Leather Preparation:
 - Cut the chrome-tanned leather into desired sample sizes.
 - Wash the leather samples with water at approximately 35°C for 15-20 minutes to remove any surface impurities.
 - Drain the water.
- Dye Bath Preparation:
 - Prepare a dye bath with a liquor ratio (ratio of the weight of the solution to the weight of the leather) of 10:1.
 - Add the required amount of **Acid Brown 283** (e.g., 1-5% on weight of leather, depending on desired shade) to distilled water at approximately 50°C and stir until fully dissolved.
 - Add a penetrating agent (e.g., 0.5% owf) and a leveling agent (e.g., 0.5% owf) to the dye bath.
 - Add sodium sulfate (e.g., 2% owf) to the dye bath to enhance dye exhaustion.[3]
- Dyeing Process:
 - Place the leather samples in the dyeing drum.

- Add the prepared dye bath to the drum.
- Start the drum rotation and run for 10 minutes to ensure even wetting of the leather.
- Adjust the pH of the dye bath to approximately 4.0 by slowly adding a diluted solution of formic acid.
- Increase the temperature of the dye bath to 55-60°C over 30 minutes.^[3]
- Continue dyeing at this temperature for 60 minutes.^[3]
- Fixation and Rinsing:
 - After 60 minutes, check for dye exhaustion. If necessary, add a small amount of formic acid to lower the pH to around 3.5 to complete the fixation.
 - Run the drum for an additional 20 minutes.
 - Drain the dye bath.
 - Rinse the dyed leather samples with water at 40°C for 10 minutes.
 - Perform a final cold water rinse.
- Drying and Conditioning:
 - Remove the leather samples from the drum and press out excess water.
 - Hang the samples to air dry or use a vacuum dryer.
 - Condition the dried leather samples at a standard atmosphere (e.g., 23°C and 50% relative humidity) for 24 hours before further testing.

Protocol 2: Color Fastness to Rubbing (Crocking)

This protocol is based on standard ISO 105-X12 or similar methods.

Materials:

- Dyed leather sample
- Crockmeter (rubbing fastness tester)
- Standard white cotton rubbing cloth
- Grey scale for assessing staining

Procedure:

- Sample Preparation:
 - Cut a piece of the dyed leather of appropriate size for the crockmeter.
 - Condition the sample at a standard atmosphere for 24 hours.
- Dry Rubbing:
 - Mount a piece of the dry standard cotton cloth onto the rubbing finger of the crockmeter.
 - Place the leather sample on the base of the crockmeter, ensuring the test surface is flat.
 - Perform 10 cycles of rubbing (10 turns of the handle).
 - Remove the cotton cloth.
- Wet Rubbing:
 - Wet a new piece of standard cotton cloth with distilled water and squeeze to remove excess water (the cloth should be damp, not dripping).
 - Mount the wet cloth onto the rubbing finger.
 - Use a fresh area of the leather sample and perform 10 cycles of rubbing.
 - Remove the cotton cloth and allow it to air dry.
- Evaluation:

- Assess the degree of color transfer to both the dry and wet cotton cloths using the grey scale for staining. A rating of 5 indicates no staining, while a rating of 1 indicates severe staining.

Protocol 3: Color Fastness to Light (Xenon Arc)

This protocol is based on standard ISO 105-B02 or similar methods.

Materials:

- Dyed leather sample
- Xenon arc lamp apparatus
- Blue wool standards (as a reference for fading)
- Opaque masks
- Grey scale for assessing color change

Procedure:

- Sample Preparation:
 - Cut a piece of the dyed leather to fit the sample holders of the xenon arc apparatus.
 - Partially cover the sample with an opaque mask to have an unexposed area for comparison.
 - Mount the sample and the blue wool standards in the apparatus.
- Exposure:
 - Expose the samples to the light from the xenon arc lamp under controlled conditions of temperature and humidity as specified by the standard method.
 - The duration of exposure is determined by the fading of the blue wool standards to a specific level.

- Evaluation:
 - Remove the leather sample from the apparatus.
 - Compare the color of the exposed area with the unexposed (masked) area.
 - Assess the degree of color change using the grey scale for color change. A rating of 5 indicates no change, while a rating of 1 indicates a significant change.
 - The light fastness is rated by comparing the fading of the sample to the fading of the blue wool standards.

Protocol 4: Color Fastness to Washing

This protocol is based on standard ISO 105-C06 or similar methods.

Materials:

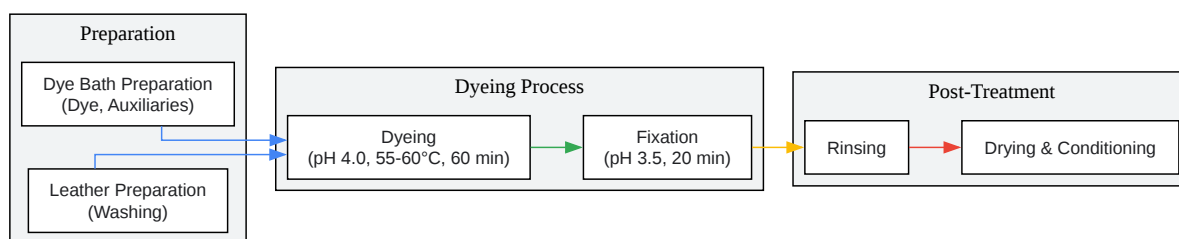
- Dyed leather sample
- Multi-fiber adjacent fabric (containing strips of different fibers like wool, cotton, nylon, etc.)
- Standard soap solution
- Laboratory washing apparatus (e.g., Launder-Ometer)
- Stainless steel balls (for mechanical action)
- Grey scale for assessing color change and staining

Procedure:

- Sample Preparation:
 - Cut a piece of the dyed leather (e.g., 10 cm x 4 cm).
 - Stitch the multi-fiber fabric to the leather sample.
- Washing:

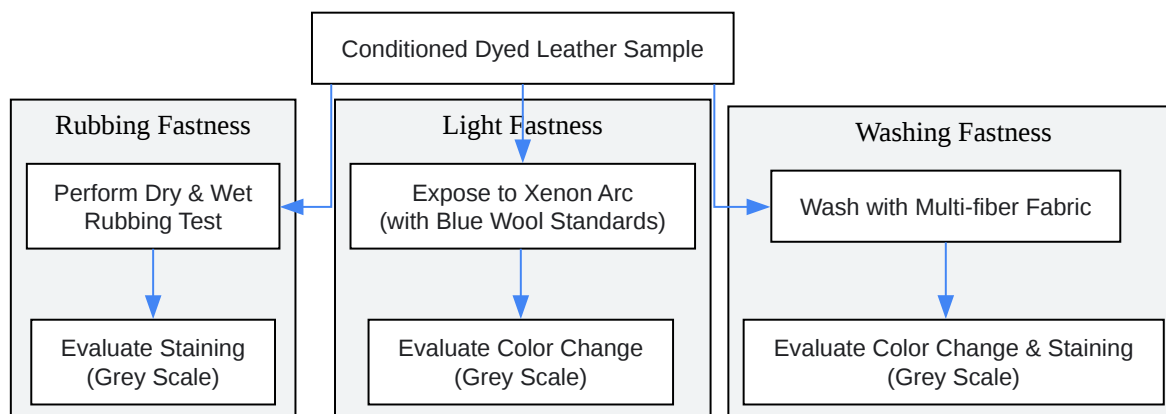
- Place the composite sample in a stainless steel container of the washing apparatus.
- Add the specified volume of soap solution and the required number of stainless steel balls.
- Conduct the washing test at the specified temperature and duration (e.g., 40°C for 30 minutes).
- Rinsing and Drying:
 - Remove the sample from the container and rinse it thoroughly with cold water.
 - Squeeze out excess water.
 - Separate the multi-fiber fabric from the leather sample (except at one stitched edge).
 - Allow the leather and the fabric to air dry.
- Evaluation:
 - Assess the color change of the dyed leather sample using the grey scale for color change.
 - Assess the degree of staining on each strip of the multi-fiber fabric using the grey scale for staining.

Visualizations



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Caption: Workflow for the leather dyeing process with **Acid Brown 283**.



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Caption: Workflow for color fastness testing of leather dyed with **Acid Brown 283**.

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